

C.I. Acid Yellow 172 chemical properties and structure

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Compound of Interest

Compound Name: C.I. Acid yellow 172

Cat. No.: B098299

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An In-depth Technical Guide to C.I. Acid Yellow 172

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Acid Yellow 172 is a synthetic dye belonging to the single azo class of compounds.^[1] It is primarily utilized in the textile industry for dyeing protein fibers such as wool and silk, as well as polyamide fibers.^[1] Its chemical structure, characterized by the presence of an azo group (-N=N-) as a chromophore, imparts a vibrant yellow color. This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and available toxicological data for **C.I. Acid Yellow 172**, intended to serve as a valuable resource for professionals in research and development.

Chemical Structure and Properties

C.I. Acid Yellow 172 is chemically identified as 2,5-dichloro-4-[3-methyl-5-oxo-4-[[3-(phenylsulfamoyl)phenyl]diazenyl]-4H-pyrazol-1-yl]benzenesulfonic acid.^[2] The molecule contains two sulfonic acid groups, which are responsible for its solubility in water and its classification as an acid dye. The presence of chlorine atoms and a sulfonamide group further influences its chemical characteristics and dyeing properties.

Chemical and Physical Data

Property	Value	Source
C.I. Name	Acid Yellow 172	[1]
C.I. Number	18969	[1]
CAS Number	15792-51-5	[1]
Molecular Formula	C ₂₂ H ₁₆ Cl ₂ N ₅ NaO ₆ S ₂	[1]
Molecular Weight	604.42 g/mol	[1]
Synonyms	Acid Yellow 3GX, Acid Yellow 3GL, Yellow E-GPL	
Molecular Structure Class	Single Azo	[1]

Experimental Protocols

Synthesis of C.I. Acid Yellow 172

The synthesis of **C.I. Acid Yellow 172** involves a two-step diazotization and coupling reaction. While a detailed, peer-reviewed experimental protocol is not readily available in the public domain, the general manufacturing method is described as follows:

Step 1: Diazotization of 3-Aminobenzenesulfonamide

The first step is the diazotization of 3-aminobenzenesulfonamide. This reaction is typically carried out in an acidic medium at low temperatures (0-5 °C) with the addition of sodium nitrite to form the corresponding diazonium salt.

Step 2: Azo Coupling

The resulting diazonium salt is then coupled with 2,5-dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid.[1] The coupling reaction is generally performed under controlled pH and temperature conditions to ensure the formation of the desired azo dye.

A patent for a high-dissolvability acid yellow dye provides a general procedure for a similar synthesis, which can be adapted for **C.I. Acid Yellow 172**. [3] This process involves reacting the

diazonium salt with the coupling component in an aqueous medium, followed by pH adjustment and heating to facilitate the reaction and subsequent isolation of the product, often by spray drying.[3]

Purification

For laboratory and research purposes, purification of the synthesized dye is crucial. Common methods for purifying water-soluble dyes like **C.I. Acid Yellow 172** include:

- **Recrystallization:** Dissolving the crude product in a suitable solvent (e.g., water or a water-miscible organic solvent mixture) and allowing it to crystallize upon cooling or addition of a non-solvent.
- **Chromatography:** Techniques such as column chromatography using silica gel or alumina can be employed to separate the dye from impurities.
- **Flocculation:** A patented method for purifying dye solutions involves the use of a flocculant, such as aluminum hydroxide or ferric sulfate, to remove colloidal matters, followed by filtration or centrifugation.[4]

Analytical Methods

Characterization and purity assessment of **C.I. Acid Yellow 172** can be performed using various analytical techniques:

- **High-Performance Liquid Chromatography (HPLC):** HPLC is a standard method for the separation and quantification of dyes. A reverse-phase C18 column with a suitable mobile phase (e.g., a gradient of acetonitrile and water with a buffer) and a photodiode array (PDA) or UV-Vis detector would be appropriate for analysis.
- **Spectroscopy:**
 - **UV-Visible (UV-Vis) Spectroscopy:** To determine the maximum absorption wavelength (λ_{max}) and quantify the dye concentration in solution based on Beer-Lambert law.
 - **Infrared (IR) Spectroscopy:** To identify the characteristic functional groups present in the molecule, such as the azo group, sulfonic acid groups, and aromatic rings.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to elucidate the detailed molecular structure of the dye.

Toxicological Information

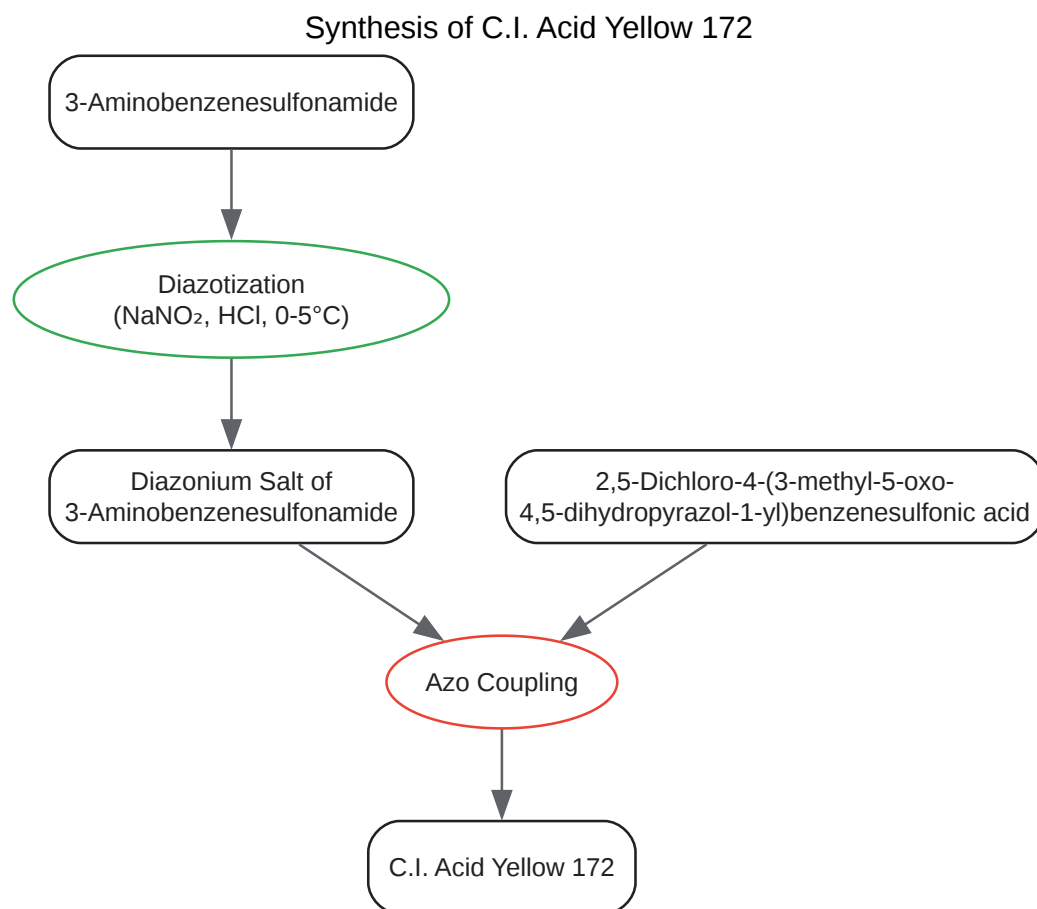
The toxicological profile of **C.I. Acid Yellow 172** is not extensively documented in publicly available literature. However, as an azo dye, it falls into a class of compounds that have been subject to scrutiny regarding their potential health and environmental effects. Azo dyes can be metabolized, particularly under reductive conditions, to form aromatic amines, some of which are known to be mutagenic or carcinogenic.[5]

A study on the mutagenicity and genotoxicity of Acid Yellow 17 (a different but related azo dye) showed that while the parent dye was not mutagenic in the Ames test, its biodegradation products under certain conditions could induce DNA damage.[6] This highlights the importance of considering the metabolic fate of azo dyes when assessing their toxicological risk.

Given the limited specific data for **C.I. Acid Yellow 172**, a thorough toxicological evaluation, including cytotoxicity and genotoxicity assays, would be necessary for any application in drug development or other biomedical fields.

Visualizations

Logical Relationship: Synthesis of C.I. Acid Yellow 172

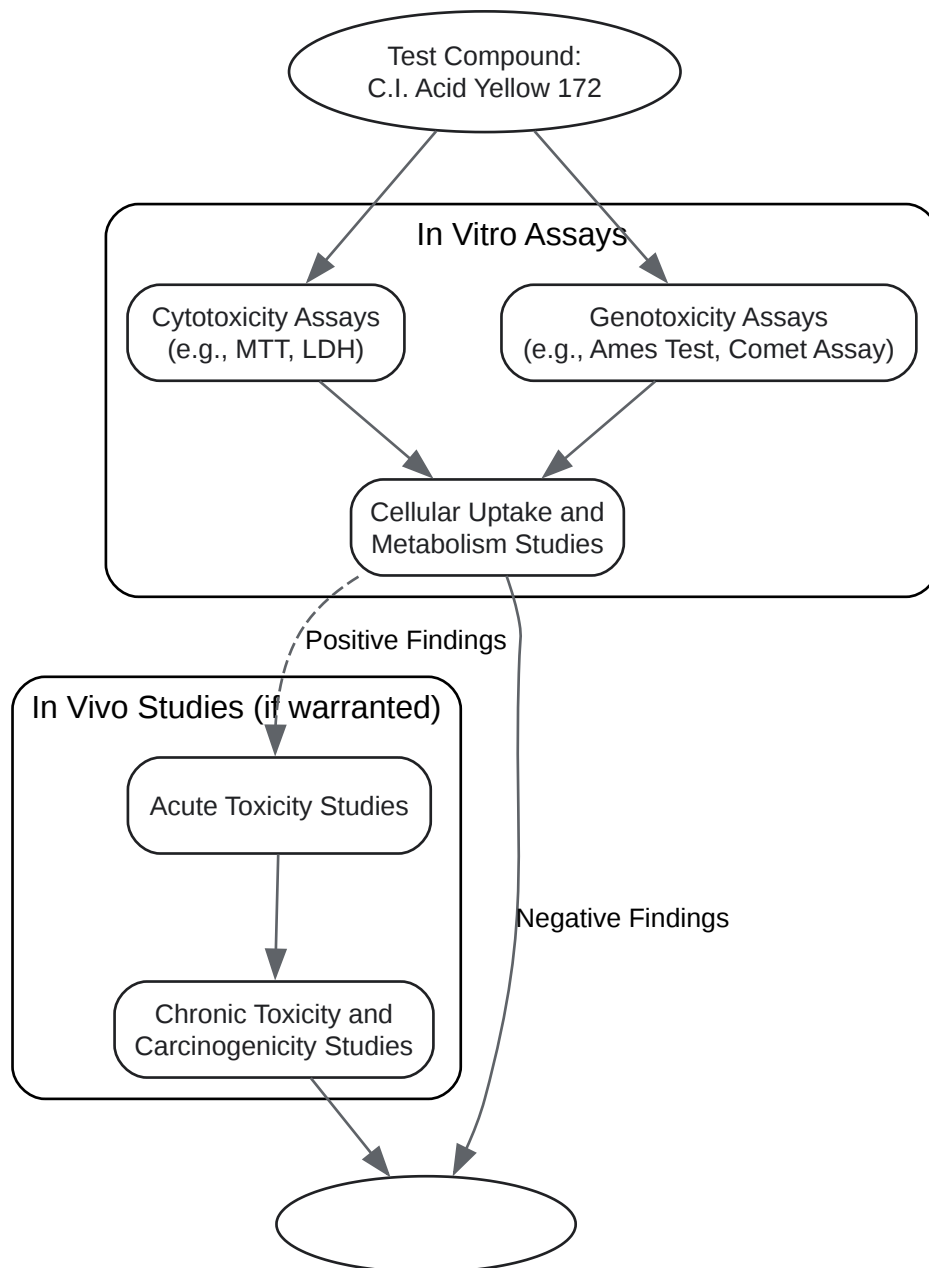


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Caption: A diagram illustrating the two-step synthesis of **C.I. Acid Yellow 172**.

Experimental Workflow: Toxicological Assessment

Workflow for Toxicological Assessment of an Azo Dye



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Caption: A generalized workflow for the toxicological evaluation of an azo dye.

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